Application Note: Total Synthesis Applications of (S)-3-Methoxy-1-butyne

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Compound of Interest

Compound Name:	*(S)-3-Methoxy-1-butyne*
Cat. No.:	*B11924686*

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Executive Summary

(S)-3-Methoxy-1-butyne (CAS: 18857-02-8) represents a high-value "chiral pool" building block that bridges the gap between commodity chemicals and complex stereochemical architectures. Unlike its achiral counterparts, this terminal alkyne carries a pre-installed stereocenter (

) protected as a robust methyl ether.

This application note details the synthesis, handling, and strategic application of **(S)-3-Methoxy-1-butyne**. It is designed for medicinal chemists and process engineers targeting:

- Polyketide Fragments: Introduction of remote stereocenters via diastereoselective addition. [1]
- Kinase Inhibitors: Construction of rigid, chiral linkers via Sonogashira coupling.[1]
- Click Chemistry: Installation of chiral triazoles with defined spatial orientation.

Strategic Utility & Mechanism

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The utility of **(S)-3-Methoxy-1-butyne** stems from its ability to act as a nucleophilic chiral template. By deprotonating the terminal alkyne, the molecule becomes a nucleophile that carries its own stereochemical information.

The "Chiral Memory" Effect

When this alkyne adds to an electrophile (e.g., an aldehyde), the existing

stereocenter influences the formation of the new

stereocenter. This 1,2-asymmetric induction (often governed by Cram's Rule or Felkin-Anh models) allows for the predictable generation of syn- or anti- 1,2-diols and amino alcohols without external chiral catalysts.

Visualization of Synthetic Pathways

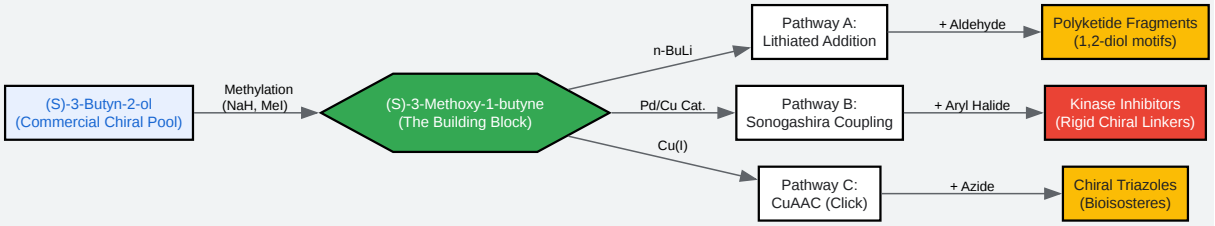

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Figure 1: Divergent synthetic utility of **(S)-3-Methoxy-1-butyne** starting from the chiral alcohol precursor.

Preparation Protocol: Synthesis of (S)-3-Methoxy-1-butyne[2]

Challenge: The product is volatile (bp ~65–70 °C).[1] Standard rotary evaporation will result in significant product loss.[1] Solution: A low-temperature methylation followed by fractional distillation.[1]

Materials

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- (S)-3-Butyn-2-ol (>98% ee)
- Sodium Hydride (60% dispersion in mineral oil)
- Iodomethane (Methyl Iodide)
- Tetrahydrofuran (THF), anhydrous
- Equipment: 3-neck flask, addition funnel, Vigreux column (for distillation).

Step-by-Step Procedure

- Suspension: In a flame-dried 3-neck flask under Nitrogen, suspend NaH (1.2 equiv) in anhydrous THF (0.5 M concentration relative to substrate). Cool to 0 °C.
- Alkoxide Formation: Add (S)-3-butyn-2-ol (1.0 equiv) dropwise over 30 minutes. Hydrogen gas will evolve.[1] Stir at 0 °C for 45 minutes until evolution ceases and a grey/white alkoxide suspension forms.
- Methylation: Add Iodomethane (1.3 equiv) dropwise at 0 °C.
  - Note: The reaction is exothermic.[1] Maintain internal temperature <10 °C to prevent racemization or polymerization.[1]
- Completion: Allow the mixture to warm to room temperature and stir for 4 hours. Monitor by TLC (stain with KMnO4; the alkyne and ether spots are faint, GC is preferred).
- Quench & Isolation (CRITICAL):
  - Cool back to 0 °C. Carefully quench with saturated aqueous

    .
  - Extract with Pentane (preferred over ether/DCM due to ease of separation).[1]
  - Wash organics with water and brine.[1] Dry over

    .[1]

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- Purification:
  - Do NOT use a Rotavap.
  - Transfer the pentane solution to a distillation apparatus equipped with a 15 cm Vigreux column.
  - Distill off the pentane (bp 36 °C) at atmospheric pressure.
  - Collect the product fraction (bp range 62–68 °C).[1]
  - Yield: Typically 75–85%.[1]
  - QC: Check optical rotation and

    NMR (Methoxy singlet at ~3.4 ppm, terminal alkyne doublet at ~2.4 ppm).

Application Protocol A: Diastereoselective Fragment Assembly

This protocol demonstrates the use of **(S)-3-methoxy-1-butyne** to create a chiral propargylic alcohol, a common motif in macrolide antibiotics (e.g., Callipeltoside analogues).

Reaction Logic

The lithiated alkyne attacks the aldehyde.[1] The stereochemistry is governed by the Felkin-Anh model, where the nucleophile attacks anti to the largest substituent on the aldehyde's alpha-carbon (if chiral) or is influenced by the

-methoxy group of the alkyne (reagent control).

Protocol

- Lithiation: Dissolve **(S)-3-methoxy-1-butyne** (1.2 equiv) in THF at -78 °C. Add n-BuLi (1.1 equiv, 2.5 M in hexanes) dropwise. Stir for 30 mins to form the lithium acetylide.
- Addition: Dissolve the target aldehyde (1.0 equiv) in THF. Add this solution slowly down the side of the flask to the acetylide at -78 °C.

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- Tip: Adding

  (0.5 equiv) prior to the aldehyde can enhance diastereoselectivity (chelation control).

- Workup: Stir at -78 °C for 1 hour, then warm to 0 °C. Quench with sat.

  .[1] Extract with EtOAc.[1]

- Result: A mixture of diastereomeric propargylic alcohols. The ratio (dr) depends on the aldehyde's steric bulk.

Application Protocol B: Sonogashira Coupling (MedChem)[1]

Used to install the (S)-methoxy-butyne motif onto an aromatic scaffold (e.g., kinase hinge binder).

Protocol

- Charge: In a microwave vial, combine Aryl Halide (1.0 equiv),

  (5 mol%), and CuI (2 mol%).

- Solvent: Add degassed THF/Et3N (1:1 ratio).

- Addition: Add **(S)-3-methoxy-1-butyne** (1.5 equiv).

- Reaction: Seal and heat to 50 °C for 4 hours (or microwave at 80 °C for 30 mins).

- Purification: Filter through Celite, concentrate, and purify via Flash Chromatography (Hexane/EtOAc).

Troubleshooting & QC Data

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Parameter	Specification / Observation	Troubleshooting
Appearance	Colorless, volatile liquid	Yellowing indicates oxidation/polymerization. Distill before use.[1]
Enantiomeric Excess (ee)	>98% (by Chiral GC)	If ee drops, check the temperature during NaH step. High temp causes racemization.[1]
Boiling Point	~64–68 °C	If distilling >75 °C, you likely have residual alcohol or wet solvent.[1]
NMR Signal	3.41 (s, 3H, OMe)	If signal is split or shifted, suspect incomplete methylation.

Stereochemical Validation Model

The following diagram illustrates the transition state logic for the addition to an aldehyde, critical for explaining diastereoselectivity in reports.

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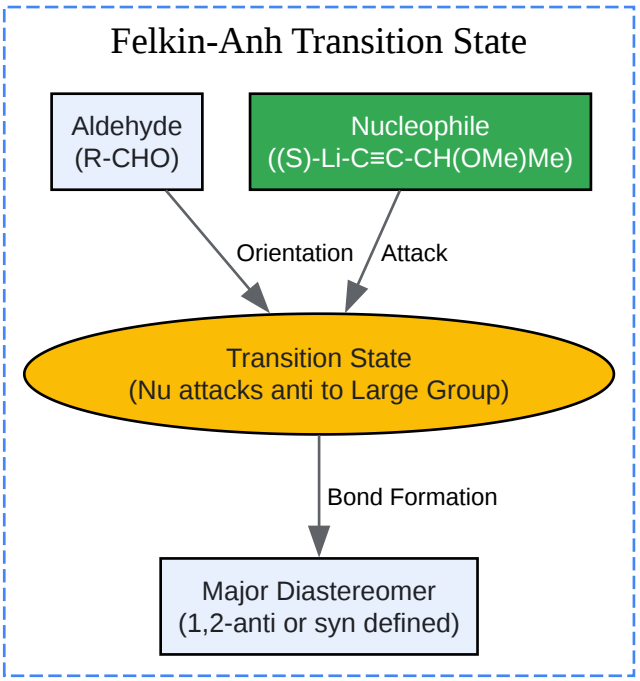

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Figure 2: Simplified Felkin-Anh model predicting the stereochemical outcome of the lithiated alkyne addition.

References

- Preparation of Chiral Propargylic Ethers
  - Marshall, J. A., & Palovich, M. R. (1998).[2] Enantioselective and Diastereoselective Additions of Allylic Stannanes to Aldehydes.[1][2] Journal of Organic Chemistry.[1][2][3] Link (Contextual reference for chiral ether utility).[1]
- Alkynylation Methodology
  - Boyall, D., Frantz, D. E., & Carreira, E. M. (2002).[4] Efficient Enantioselective Additions of Terminal Alkynes and Aldehydes.[1][4] Organic Letters.[1][4] Link (Foundational methodology for zinc-mediated additions).[1]
- Natural Product Application (Callipeltoside Context)

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- Trost, B. M., et al. (2002). A Total Synthesis of (-)-Callipeltoside A.[1] Journal of the American Chemical Society.[1][5] Link (Demonstrates the utility of similar chiral alkynyl fragments).

- Sonogashira Coupling Standards

- Chinchilla, R., & Nájera, C. (2007). The Sonogashira Reaction: A Booming Methodology in Synthetic Organic Chemistry.[1] Chemical Reviews.[1] Link

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Sources

- 1. 3-Methoxybut-1-yne | C5H8O | CID 325947 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. acs.figshare.com [acs.figshare.com]
- 3. Studies on the Alkylation of 3-Methyl-3-buten-1-ol Dianion: An Efficient Synthesis of 3-Methylene-1-alkanols Including a San Jose Scale Sex Pheromone [organic-chemistry.org]
- 4. Efficient Enantioselective Additions of Terminal Alkynes and Aldehydes under Operationally Convenient Conditions [organic-chemistry.org]
- 5. chem.libretexts.org [chem.libretexts.org]
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